

Application Note: Mass Spectrometry Fragmentation Analysis of Benzene, (1,2- dibromoethyl-2- C)-

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Compound of Interest

Compound Name: Benzene, (1,2-dibromoethyl-2-
13C)-
CAS No.: 286013-08-9
Cat. No.: B12060443

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C)- Isotopic Definition:

C label at the terminal (

) carbon of the ethyl side chain.[1] Formula: C

CH

Br

Exact Mass: 264.90 Da (

Br

isotopologue)

Introduction & Scientific Rationale

Isotopically labeled halogenated alkylbenzenes are critical standards in environmental forensics and metabolic tracer studies. This guide details the fragmentation behavior of Benzene, (1,2-dibromoethyl-2-

C)- (also known as

-

C-styrene dibromide).

The presence of the

C label at the C2 position (terminal carbon) of the ethyl side chain provides a unique mass spectral signature. Unlike the unlabeled analogue, which follows standard styrene dibromide fragmentation, the labeled variant exhibits specific mass shifts (+1 Da) in fragments retaining the side chain, while fragments resulting from side-chain expulsion remain unshifted. This "On/Off" mass shift behavior serves as a self-validating mechanism for structural confirmation.

Experimental Protocol

2.1 Sample Preparation

- Solvent: Dissolve 1 mg of the labeled standard in 1 mL of HPLC-grade Dichloromethane (DCM) or Methanol.
- Concentration: Dilute to ~10 µg/mL (10 ppm) for full-scan acquisition to prevent detector saturation.
- Vial: Amber glass autosampler vials with PTFE-lined caps to prevent photolytic degradation of the C-Br bonds.

2.2 GC-MS Instrumentation Parameters

- Inlet Temperature: 250°C (Splitless mode, 1 min purge).
- Carrier Gas: Helium, constant flow 1.0 mL/min.
- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms), 30m x 0.25mm x 0.25µm.
- Oven Program:

- Hold 50°C for 2 min.
- Ramp 15°C/min to 280°C.
- Hold 5 min.
- Ion Source (EI): 70 eV, 230°C.
- Mass Analyzer: Quadrupole, Scan range m/z 40–350.

Results & Discussion: Fragmentation Logic

The mass spectrum of (1,2-dibromoethyl)benzene is dominated by the lability of the C-Br bonds. The

C label acts as a tracer, shifting specific ions by +1 m/z unit.

3.1 Molecular Ion Cluster (

)

The molecular ion is observed as a characteristic triad due to the two bromine atoms (

Br and

Br).[2]

- Unlabeled Pattern: 1:2:1 ratio at m/z 262, 264, 266.
- Labeled Pattern (

C): The entire cluster shifts by +1.

- m/z 263: C

CH

Br

- m/z 265: C

CH

Br

Br

(Base of cluster)

- m/z 267: C

CH

Br

3.2 Primary Fragmentation: De-bromination

The weakest bonds are the aliphatic C-Br bonds.

- Loss of Br

: Cleavage of one bromine atom yields the cation [M-Br]

.

- Shift: The carbon skeleton remains intact, so the +1 shift persists.

- Observed m/z: 184 and 186 (1:1 ratio).

- Loss of HBr: Elimination of HBr leads to labeled

-bromostyrene.

- Shift: The

C remains in the vinyl group.

- Observed m/z: 184/186 (overlapping with [M-Br] but distinguishable by high-res MS or lower energy ratios).

3.3 Secondary Fragmentation: Formation of Styrene Ion

A major pathway involves the loss of both bromine atoms (or Br

) to form the styrene radical cation.

- Mechanism:
- Diagnostic Value: This fragment retains the side chain carbons.
- Unlabeled Mass: m/z 104.[\[3\]](#)
- Labeled Mass: m/z 105.
- Note: This is a critical checkpoint. If the label were on the ring, this peak would also be 105. We must look to the next step to confirm position.

3.4 Tertiary Fragmentation: The "Label Loss" Confirmation

The styrene ion (m/z 105) fragments further by expelling acetylene (C

H

) to form the phenyl cation (or benzene radical cation).

- Mechanism: The expelled acetylene is formed from the exocyclic vinyl group ().
- Fate of Label: Since the C is at the C2 position of the ethyl chain, it is expelled as part of the acetylene molecule (, neutral loss of mass 27).
- Resulting Ion: The remaining ring fragment is the unlabeled phenyl cation (C H).
- Unlabeled Mass: m/z 77.
- Labeled Experiment Mass: m/z 77.

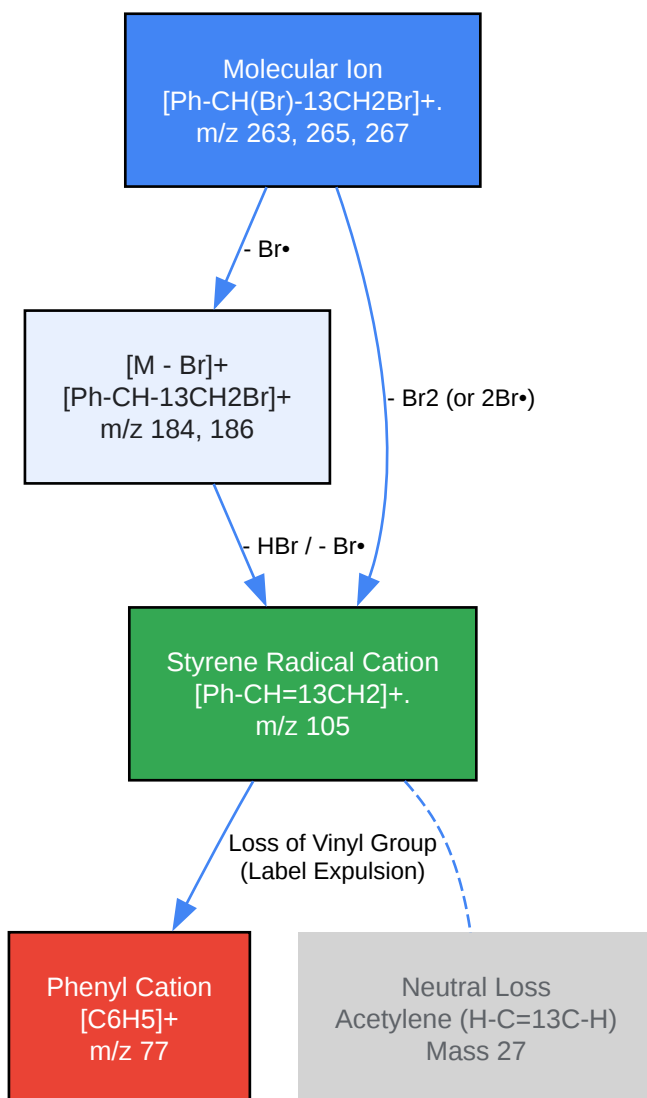
- Conclusion: The transition from m/z 105 (Styrene) to m/z 77 (Phenyl) confirms the label was located on the side chain and was lost during the expulsion of the vinyl group.

Data Summary Table

Fragment Ion	Composition	Unlabeled m/z	Labeled (C) m/z	Isotope Shift	Structural Inference
Molecular Ion	[C ₉ H ₉ Br]	262, 264, 266	263, 265, 267	+1	Intact Molecule
[M - Br]	[C ₉ H ₉ Br]	183, 185	184, 186	+1	Label retained in bromo-ethyl chain
Styrene	[C ₉ H ₈]	104	105	+1	Label retained in vinyl group
Phenyl	[C ₆ H ₅]	77	77	0	Label LOST (Confirms side-chain location)
Tropylium	[C ₇ H ₇]	91	92	+1	Minor pathway: Ring expansion includes -carbon

Mechanistic Visualization

The following diagram illustrates the fragmentation pathway and the specific tracking of the C label (marked in red).



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Figure 1: Fragmentation tree of Benzene, (1,2-dibromoethyl-2-

C)- highlighting the retention and subsequent loss of the isotopic label.

References

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